

benzamide solubility DMSO storage conditions

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Benzamide

CAS No.: 3368-13-6

Cat. No.: S520910

[Get Quote](#)

Benzamide Technical Data

Property	Specification / Value
CAS Number	3368-13-6 [1] [2] [3]
Molecular Formula	$C_8H_8N_4O_4S_3$ [1] [2] [3]
Molecular Weight	320.37 g/mol [1] [2] [3]
Solubility in DMSO	250 mg/mL (780.35 mM) [1] / 100 mg/mL (312.14 mM) [2]
Appearance	White to light yellow solid powder [1] [2] [3]
Recommended Storage (Powder)	-20°C for 3 years; 4°C for 2 years. Protect from light. [1]
Recommended Storage (Solution)	-80°C for 6 months; -20°C for 1 month. Protect from light. [1] [2]
Shipping Condition	Room temperature (stable for a few days during transit) [1]

Experimental Protocols & Formulations

Here are standard protocols for preparing **Benzolamide** solutions for *in vitro* and *in vivo* studies.

In Vitro Stock Solution Preparation (DMSO)

This protocol is for creating a concentrated stock solution [1].

- **Weigh** the required amount of **Benzolamide** powder.
- **Add** pure, anhydrous DMSO to achieve the desired concentration.
- **Mix** thoroughly until the solid is completely dissolved. For example, to make a 10 mM solution, dissolve 3.2 mg of **Benzolamide** in 1 mL of DMSO [1].
- **Aliquot** the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- **Store** the aliquots at **-80°C for 6 months or -20°C for 1 month**, protected from light [1] [2].

In Vivo Dosing Formulation Preparation

This method is suitable for administering **Benzolamide** to animal models [1] [2].

- Prepare a DMSO stock solution (e.g., 20.8 mg/mL) [1].
- Sequentially add **PEG300** (40% of the final volume) and mix evenly.
- Add **Tween-80** (5% of the final volume) and mix evenly.
- Add **Saline** (0.9% sodium chloride in ddH₂O) to adjust to the final volume (45% of the final volume). The final concentration of **Benzolamide** in this formulation will be **2.08 mg/mL (6.49 mM)** [1] [2].

Frequently Asked Questions (FAQs)

Q1: The solubility information from different suppliers varies. Which value should I trust for my experiments?

- **A:** It is common to find slight variations in reported solubility values between suppliers due to differences in measurement techniques or material purity. InvivoChem reports a solubility of **250 mg/mL** in DMSO [1], while MedChemExpress reports **100 mg/mL** [2]. For critical experiments, it is good practice to start with the lower estimate. You can always add more solvent if needed. The key is to ensure the compound is fully dissolved before use.

Q2: Why is it so critical to protect Benzolamide from light during storage?

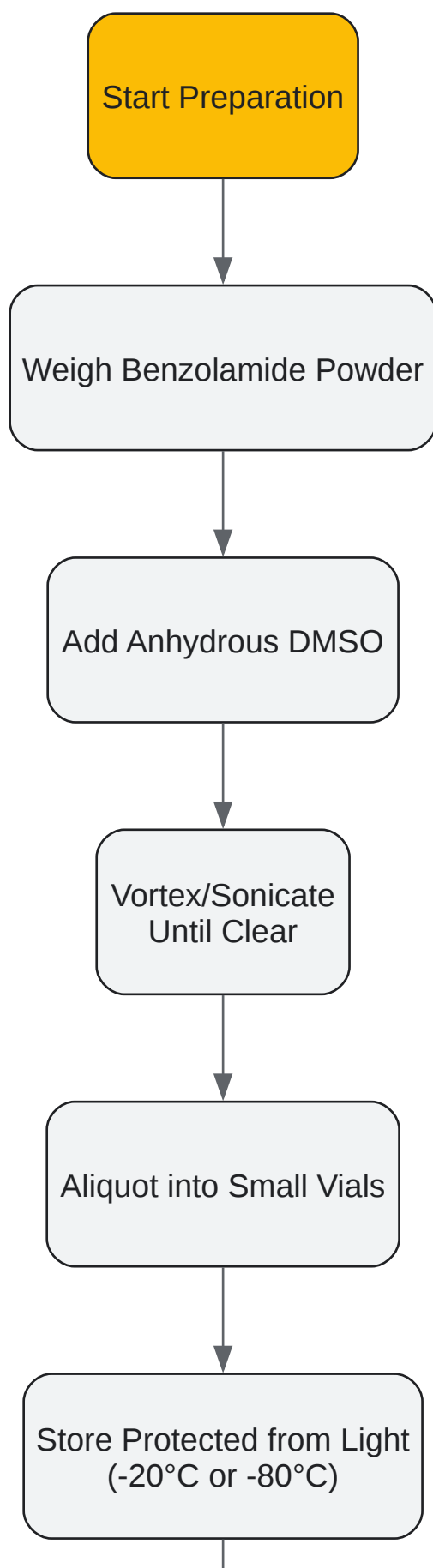
- **A:** The instruction to "protect from light" is explicitly stated in the handling and storage guidelines from multiple suppliers [1] [2] [3]. Exposure to light can degrade many organic compounds, leading to a loss of potency and the generation of unknown byproducts, which can compromise experimental results. Always use amber vials or wrap clear containers in aluminum foil.

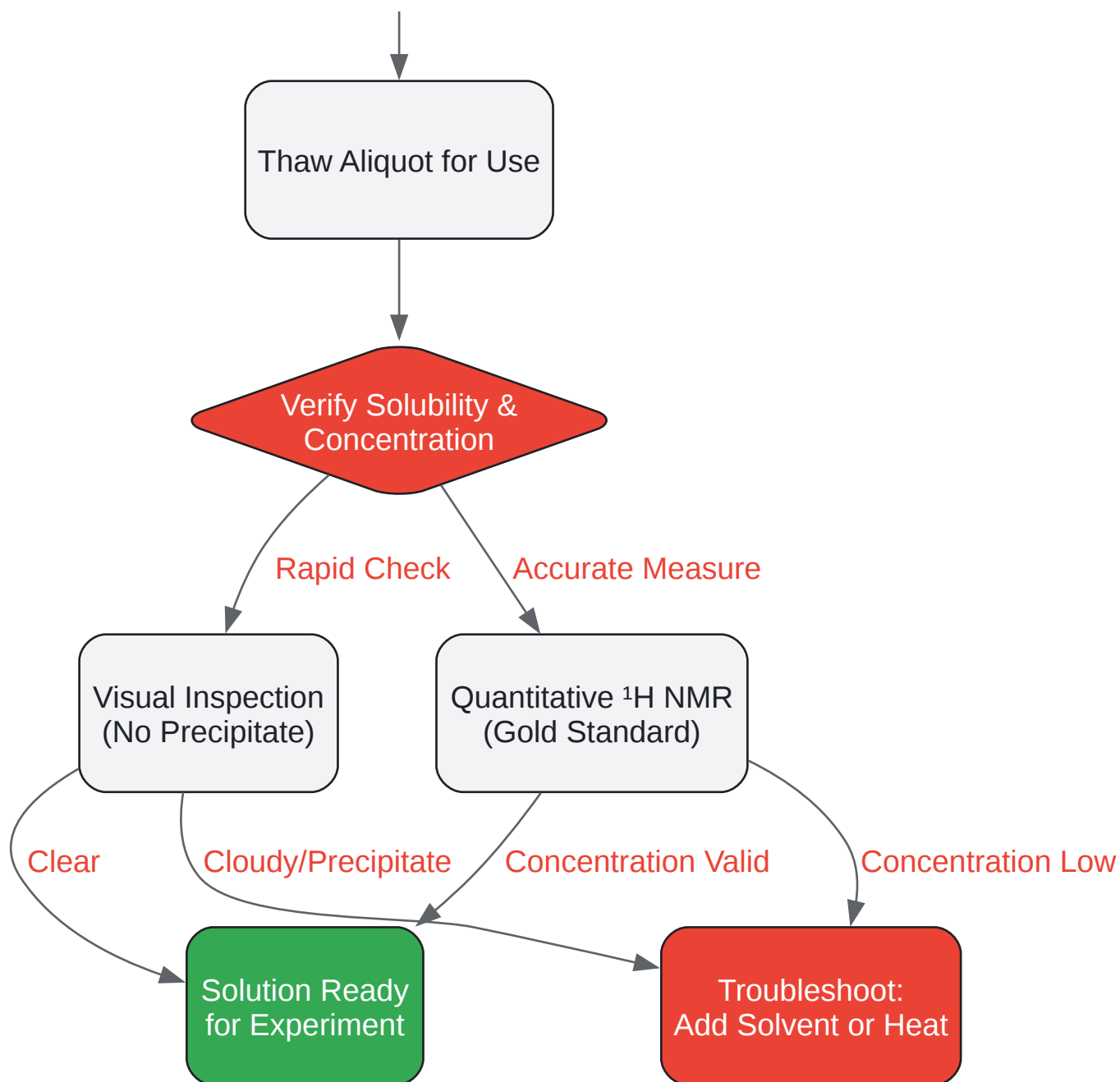
Q3: What is the best way to verify the solubility and concentration of my stock solution?

- **A:** For the most accurate verification, use quantitative ^1H NMR spectroscopy, as described in scientific literature [4]. This method uses an internal standard to precisely measure the concentration of your compound in solution. If NMR is not available, ensure your stock solution is clear with no visible precipitate after standing at room temperature for a short period.

Experimental Workflow for Solubility Assessment

The diagram below outlines the workflow for preparing and verifying a DMSO stock solution of **Benzolamide**, incorporating best practices from the provided protocols.





Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. (CL11366) | Carbonic Anhydrase | 3368-13-6 | Invivochem Benzolamide [invivochem.com]
2. Benzolamide (CL11366) | CA Inhibitor [medchemexpress.com]
3. CAS#: 3368-13-6 Benzolamide [chemicalbook.com]
4. DMSO Solubility Assessment for Fragment-Based Screening [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [benzolamide solubility DMSO storage conditions]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b520910#benzolamide-solubility-dms-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com